

2,4-Dibromoanisole safety and hazards information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dibromoanisole

Cat. No.: B1585499

[Get Quote](#)

Chemical Identification and Physical Properties

2,4-Dibromoanisole, also known as 2,4-dibromo-1-methoxybenzene, is a solid organic compound.^{[2][3][4]} Its molecular structure consists of a benzene ring substituted with two bromine atoms and a methoxy group.^{[2][3]}

Table 1: Physical and Chemical Properties of **2,4-Dibromoanisole**

Property	Value	Source(s)
CAS Number	21702-84-1	[1][4][5]
Molecular Formula	C ₇ H ₆ Br ₂ O	[1][5]
Molecular Weight	265.93 g/mol	[1][5][6]
Appearance	White, beige, or light yellow solid powder	[1][4]
Odor	Odorless	[4]
Melting Point	60 - 64 °C (140 - 147.2 °F)	[2][4][7]
Boiling Point	101 - 106 °C (213.8 - 222.8 °F) at 1 mmHg	[2][4][7]
Density	~1.8 g/cm ³	[2]
Water Solubility	Practically insoluble (~0.034 g/L, predicted)	[2]
Organic Solvent Solubility	Soluble in methanol, DMSO, ethanol, and acetone	[2][8]

Hazard Identification and GHS Classification

2,4-Dibromoanisole is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and potential for allergic skin reactions.[5][6]

Table 2: GHS Hazard Classification for **2,4-Dibromoanisole**

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[5]
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[5] [6]
Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[5] [6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning	[5] [6]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning	[5]

Note: Some safety data sheets may vary in their classifications, potentially due to different impurity profiles or data sources. One supplier does not classify the substance as hazardous according to CLP regulation.[\[9\]](#)

GHS Pictogram	Signal Word	Hazard Statements				
	Warning	H302: Harmful if swallowed	H315: Causes skin irritation	H319: Causes serious eye irritation	H317: May cause an allergic skin reaction	H335: May cause respiratory irritation

[Click to download full resolution via product page](#)

GHS Hazard Communication Elements for **2,4-Dibromoanisole**.

Toxicological Information

Detailed toxicological studies with specific LD50/LC50 values for **2,4-Dibromoanisole** are not readily available in the public domain. The hazard classifications are based on aggregated data and computational models.

Table 3: Summary of Toxicological Hazards

Endpoint	Effect	Notes	Source(s)
Acute Oral Toxicity	Harmful if swallowed.	Classified as Category 4.	[5]
Skin Irritation	Causes reversible skin irritation upon contact.	Classified as Category 2.	[5][6]
Eye Irritation	Causes serious, reversible eye irritation.	Classified as Category 2.	[5][6]
Sensitization	May provoke an allergic skin reaction (contact dermatitis) after exposure.	Classified as Skin Sensitizer Category 1.	[5][6]
Respiratory Irritation	Inhalation of dust may irritate the respiratory tract.	Classified as STOT SE Category 3.	[5]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No data available to classify.	Not identified as a known or suspected carcinogen, mutagen, or reproductive toxin.	[4][8]

Experimental Protocols

While specific experimental reports for **2,4-Dibromoanisole** are not publicly available, the hazard classifications are determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are representative protocols for key toxicological endpoints.

Representative Protocol: In Vitro Skin Irritation (Based on OECD TG 439)

The In Vitro Skin Irritation Test using a Reconstructed Human Epidermis (RhE) model is a validated alternative to animal testing for identifying skin irritants (GHS Category 2).[10][11]

- Tissue Preparation: Commercially available RhE tissue models are equilibrated in a 6-well plate containing culture medium.[\[11\]](#)
- Application of Test Substance: A precise amount (e.g., 25 µL for liquids or 25 mg for solids, moistened with water) of **2,4-Dibromoanisole** is applied directly to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at 37°C.[\[12\]](#)
- Rinsing and Post-Incubation: After exposure, the tissues are thoroughly rinsed to remove the test substance and then transferred to fresh medium for a post-incubation period (e.g., 24-42 hours).[\[12\]](#)
- Viability Assessment: Tissue viability is determined using a colorimetric assay, typically the MTT assay. Viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product, which is then extracted and quantified spectrophotometrically.
- Classification: The substance is classified as an irritant (GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$ compared to the negative control.[\[11\]](#)[\[13\]](#)

Representative Protocol: Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD TG 423)

This method is a stepwise procedure used to assess acute oral toxicity and classify a substance with a minimal number of animals.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Animal Selection and Housing: Healthy, young adult rodents (typically female rats, as they are often slightly more sensitive) are used.[\[14\]](#)[\[17\]](#) They are acclimatized to laboratory conditions before the test.
- Dose Preparation and Administration: **2,4-Dibromoanisole** is prepared in a suitable vehicle (e.g., corn oil or water with a suspending agent). The dose is administered in a single volume by oral gavage.

- **Stepwise Dosing Procedure:** The test starts with a group of three female animals at a defined dose level (e.g., 300 mg/kg). The outcome (mortality or survival) determines the next step:
 - If mortality occurs, the test is repeated at a lower dose level.
 - If no mortality occurs, the test is repeated at a higher dose level. This continues until a clear outcome is obtained for classification purposes.[\[14\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days.[\[17\]](#)
- **Classification:** The substance is classified into a GHS category based on the dose levels at which mortality is observed. For example, if significant mortality is seen at 300 mg/kg but not at 50 mg/kg, it could be classified as GHS Category 3. The "Harmful if swallowed" (Category 4) classification for **2,4-Dibromoanisole** suggests that toxic effects are observed in the dose range of 300 to 2000 mg/kg.

Fire and Explosion Hazards

2,4-Dibromoanisole is a non-combustible solid and is not considered a significant fire risk under normal conditions.[\[18\]](#) However, containers may burn in a fire, and hazardous decomposition products can be released.

Table 4: Firefighting Measures

Aspect	Recommendation	Source(s)
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂).	[4] [6] [19]
Special Hazards	Emits toxic and corrosive fumes (e.g., carbon oxides, hydrogen bromide) under fire conditions.	[6] [18] [19]
Firefighter Protection	Wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.	[6]

Safe Handling, Storage, and Disposal

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Exposure Controls and Personal Protection

Table 5: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Source(s)
Engineering Controls	Handle in a well-ventilated area, preferably within a chemical fume hood.	[4]
Eye/Face Protection	Wear chemical safety goggles or a face shield (compliant with EN166 or OSHA 29 CFR 1910.133).	[4]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat or protective suit to prevent skin contact.	[4] [6]
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved particulate respirator.	[18] [20]

Handling and Storage

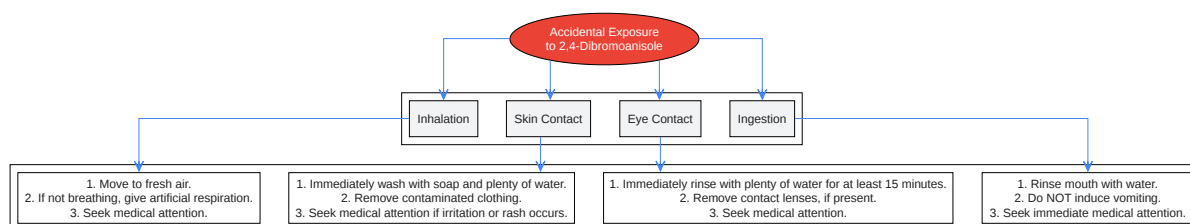
- Handling: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[4\]](#)[\[6\]](#)[\[18\]](#) Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#) Keep containers tightly closed.

Disposal Considerations

Dispose of waste material in accordance with local, regional, and national regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification and disposal.[\[4\]](#) Do not allow the product to enter drains or waterways.[\[6\]](#)

First Aid and Emergency Procedures

Immediate action is required in case of accidental exposure.



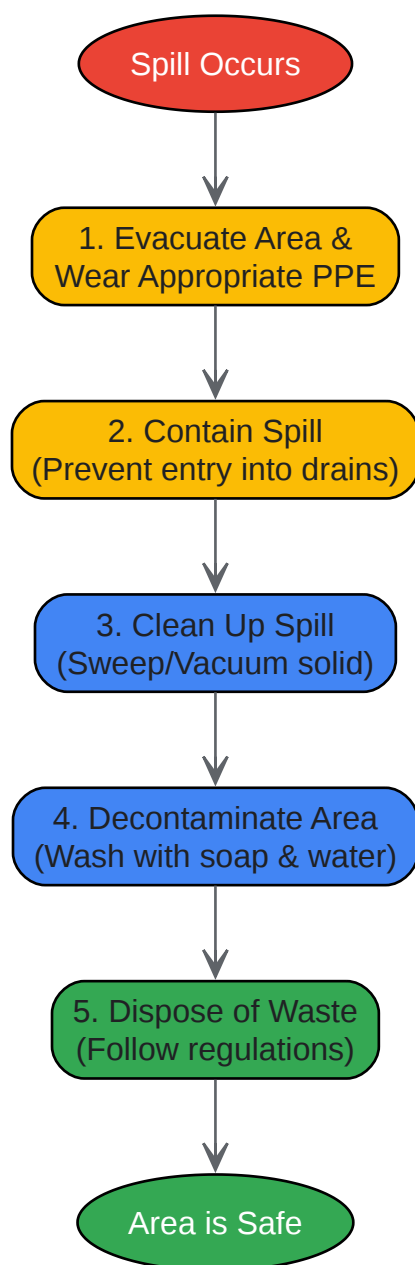
[Click to download full resolution via product page](#)

First Aid Procedures for **2,4-Dibromoanisole** Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 6.1 to avoid contact with the spilled material and inhalation of dust.[4][6][18]
- Environmental Precautions: Prevent the spillage from entering drains or water courses.[6][18]
- Containment and Cleanup: For a dry spill, carefully sweep up or vacuum the material and place it into a suitable, sealed container for disposal. Avoid generating dust.[4][18] Wash the spill area thoroughly with soap and water afterward.



[Click to download full resolution via product page](#)

Workflow for Responding to a **2,4-Dibromoanisole** Spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Buy 2,4-Dibromoanisole | 21702-84-1 [smolecule.com]
- 3. 2,4-Dibromoanisole | 21702-84-1 | Benchchem [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. 2,4-Dibromoanisole | C7H6Br2O | CID 27011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. hpc-standards.com [hpc-standards.com]
- 7. 2,4-DIBROMOANISOLE | 21702-84-1 [chemicalbook.com]
- 8. chemicea.com [chemicea.com]
- 9. fr.cpachem.com [fr.cpachem.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. mbresearch.com [mbresearch.com]
- 12. dermatest.com [dermatest.com]
- 13. Skin Irritation Test (SIT) OECD TG 439 | Mattek Corporation [mattek.com]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 19. fishersci.fr [fishersci.fr]
- 20. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [2,4-Dibromoanisole safety and hazards information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585499#2-4-dibromoanisole-safety-and-hazards-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com